

Technical Support Center: Safe Handling of Chlorotrimethylgermane

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Compound of Interest

Compound Name: Chlorotrimethylgermane

Cat. No.: B075237

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and use of **chlorotrimethylgermane**. The following sections offer troubleshooting advice and frequently asked questions to ensure safe and successful experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **chlorotrimethylgermane**?

A1: **Chlorotrimethylgermane** is a hazardous chemical that presents two main risks. It is a highly flammable liquid and vapor, and it causes severe skin burns and eye damage.^{[1][2][3]} The substance is classified as a Flammable Liquid, Category 2, and Skin Corrosion, Category 1B.^{[3][4][5]} It is crucial to handle this chemical with appropriate personal protective equipment in a controlled environment.

Q2: What are the key physical and chemical properties of **chlorotrimethylgermane**?

A2: Understanding the physical and chemical properties of **chlorotrimethylgermane** is vital for its safe handling and use in experiments.

Property	Value
Molecular Formula	C ₃ H ₉ ClGe
Molecular Weight	153.20 g/mol [3]
Appearance	Liquid[6][7]
Boiling Point	102 °C[3][5][6][7]
Melting Point	-13 °C[3][5][6][7]
Density	1.24 g/mL at 25 °C[3][5][6][7]
Flash Point	1 °C (33.8 °F) - closed cup[3][4][5]

Q3: What personal protective equipment (PPE) is mandatory when handling **chlorotrimethylgermane**?

A3: Due to its flammable and corrosive nature, a comprehensive suite of personal protective equipment is required.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.[3][5]	To protect against splashes that can cause severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Butyl or Nitrile rubber).	To prevent skin contact which can lead to severe burns.
Body Protection	Flame-retardant and chemical-resistant lab coat or coveralls.	To protect against splashes and fire hazards.
Respiratory Protection	Use in a well-ventilated area or with a chemical fume hood. If ventilation is inadequate, a respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used.[3][5]	To avoid inhalation of harmful vapors.
Footwear	Closed-toe, chemical-resistant shoes.	To protect feet from spills.

Experimental Protocols

Given that **chlorotrimethylgermane** is analogous in reactivity to silylating agents, the following is a representative protocol for a germylation reaction, adapted from a standard silylation procedure. This protocol should be performed by trained personnel in a laboratory setting.

Protocol: Germylation of a Primary Alcohol

Objective: To protect a primary alcohol by converting it into a trimethylgermyl ether.

Materials:

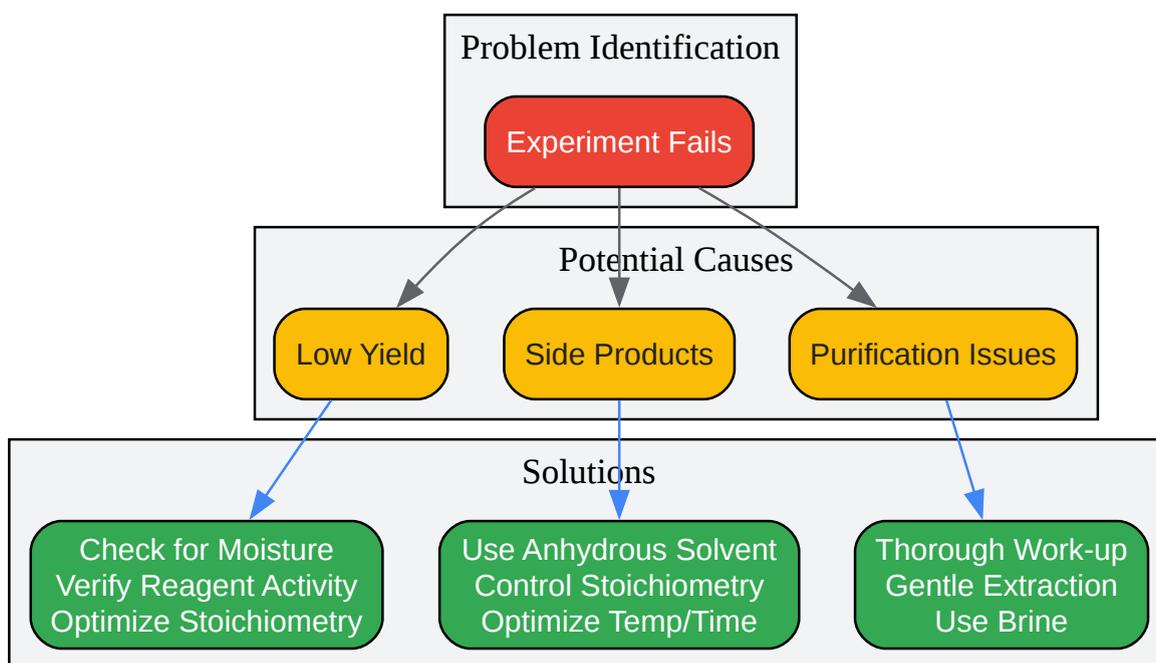
- **Chlorotrimethylgermane**
- Primary alcohol (e.g., benzyl alcohol)

- Anhydrous dichloromethane (DCM)
- Triethylamine (Et₃N)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Schlenk flask or flame-dried round-bottom flask with a septum
- Syringes and needles
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)

Procedure:

- Set up a flame-dried Schlenk flask containing a magnetic stir bar under an inert atmosphere.
- To the flask, add the primary alcohol (1.0 equivalent) dissolved in anhydrous DCM.
- Add triethylamine (1.5 equivalents) to the solution.
- Cool the reaction mixture to 0 °C using an ice bath.
- Slowly add **chlorotrimethylgermane** (1.2 equivalents) dropwise via syringe.
- Allow the reaction to warm to room temperature and stir until the reaction is complete (monitor by Thin Layer Chromatography).
- Quench the reaction by slowly adding saturated aqueous NaHCO₃ solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with DCM.

- Combine the organic layers, wash with brine, and dry over anhydrous Na_2SO_4 .
- Filter the solution and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography.



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